

Application Notes and Protocols: Preparation of SP-141 Stock Solution in DMSO

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Compound of Interest

Compound Name: SP-141

Cat. No.: B10764211

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Abstract

SP-141 is a potent and specific small molecule inhibitor of Mouse double minute 2 homolog (MDM2), a key negative regulator of the p53 tumor suppressor. By promoting the auto-ubiquitination and subsequent proteasomal degradation of MDM2, **SP-141** can restore p53 function in cancer cells, making it a valuable tool for cancer research and drug development.^[1]^[2]^[3] This document provides a detailed protocol for the preparation of a stock solution of **SP-141** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and safe preparation of **SP-141** for in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SP-141**.

| Property | Value | Source |
|---------------------------|---|-----------|
| Molecular Weight | 324.38 g/mol | [1][3] |
| CAS Number | 1253491-42-7 | [4] |
| Appearance | Solid | [4] |
| Solubility in DMSO | 65 mg/mL (200.38 mM) to 125 mg/mL (385.35 mM). Note: Solubility can be affected by the purity of DMSO; use of fresh, anhydrous DMSO is recommended. Sonication may be required. | [1][2][3] |
| In Vitro IC ₅₀ | <0.5 μ M (0.38–0.50 μ M) in human pancreatic cancer cell lines | [1][2] |
| In Vivo Dosage | 40 mg/kg (intraperitoneal injection, 5 days/week) in mouse models | [1][2] |

Safety and Handling Precautions

SP-141 is a chemical compound intended for laboratory research use only. A comprehensive understanding of its potential hazards and proper handling procedures is crucial.

Hazard Identification:

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4]

Recommended Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.

- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling large quantities or creating dust, use a NIOSH-approved respirator.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Avoid breathing dust, fumes, or vapors.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

First Aid Measures:

- If on skin: Wash with plenty of soap and water.[\[4\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[4\]](#)
- If inhaled: Move person into fresh air.[\[4\]](#)
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.[\[4\]](#)

In all cases of exposure, seek medical attention.

Experimental Protocol: Preparation of a 10 mM SP-141 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SP-141** in DMSO. The concentration can be adjusted based on experimental needs.

Materials:

- **SP-141** powder (CAS: 1253491-42-7)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)

Calculations:

To prepare a 10 mM stock solution, the required mass of **SP-141** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 324.38 \text{ g/mol} = 3.2438 \text{ mg}$$

Procedure:

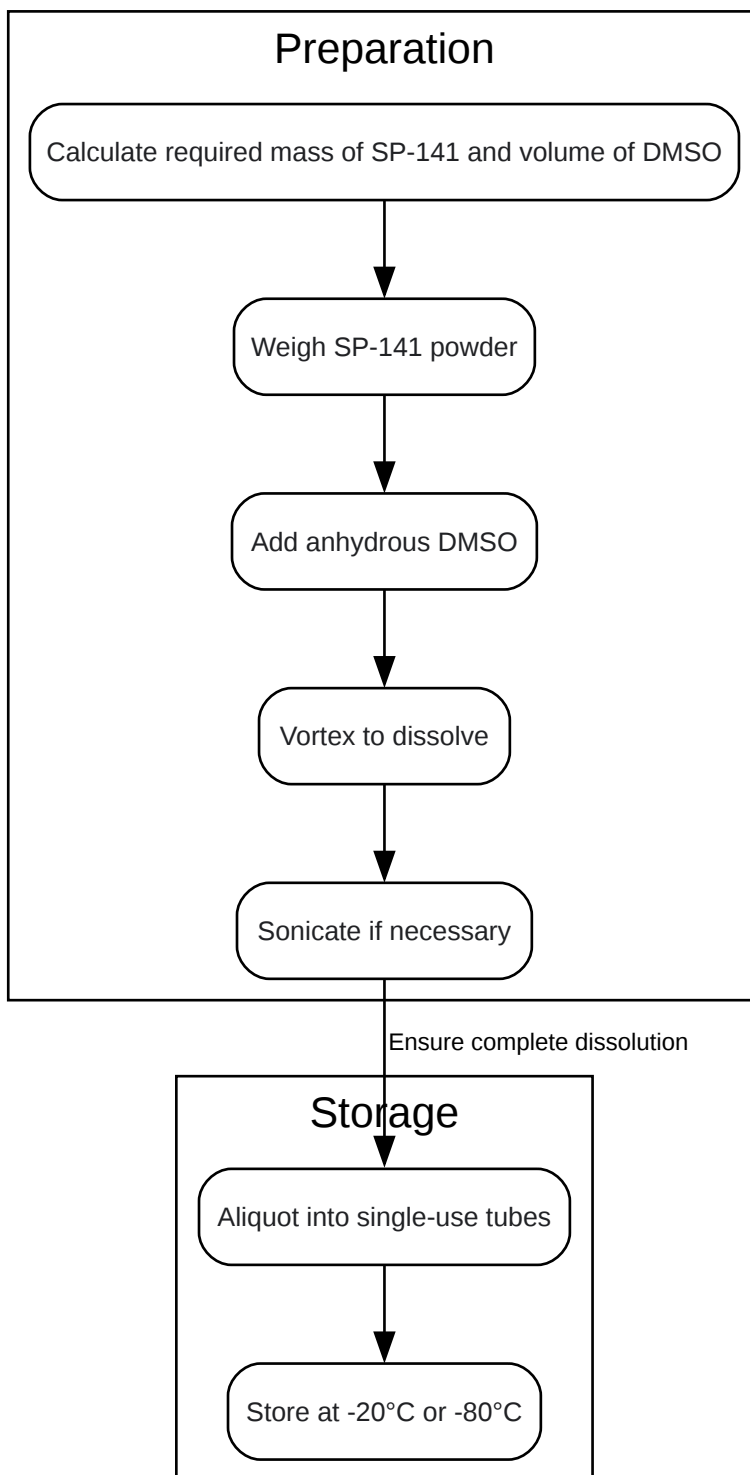
- **Weighing SP-141:** Carefully weigh out the calculated amount of **SP-141** powder using an analytical balance in a tared, sterile microcentrifuge tube or vial.
- **Adding DMSO:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the **SP-141** powder.
- **Dissolving SP-141:**
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.

- If particles remain, sonicate the solution for 5-10 minutes in a water bath sonicator.[3]
- Final Inspection: Once the **SP-141** is fully dissolved, the solution should be clear and free of particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).[2]
 - Properly label all tubes with the compound name, concentration, date, and initials.

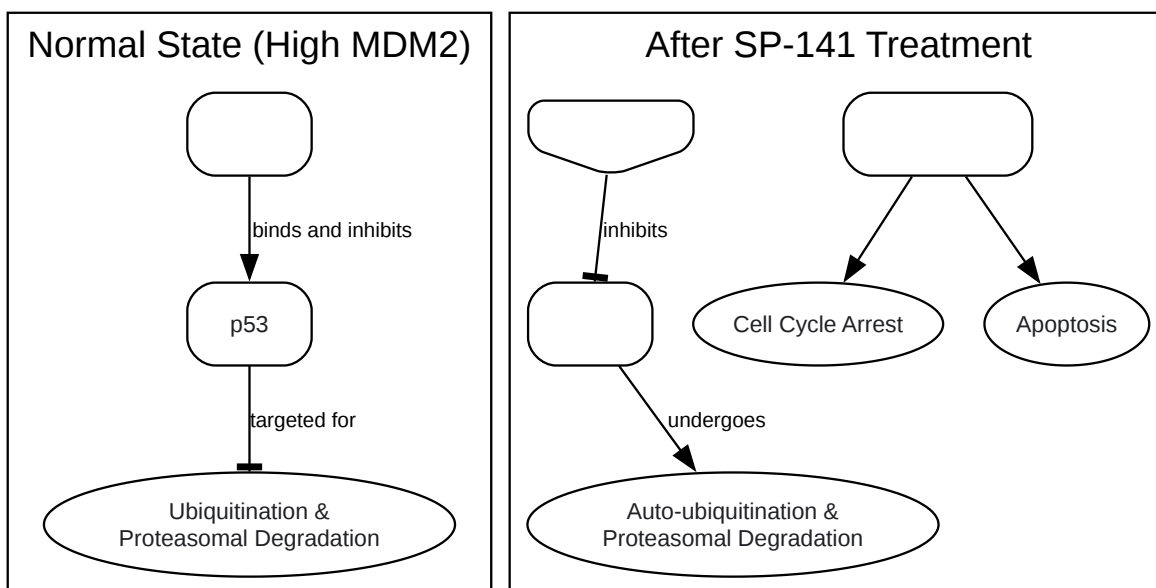
Visualizations

Experimental Workflow

Workflow for SP-141 Stock Solution Preparation



Simplified Signaling Pathway of SP-141



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